

Application Notes and Protocols: C.I. Direct Red 84 in Material Science

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Compound of Interest

Compound Name: C.I. Direct Red 84

Cat. No.: B15557289

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Introduction

C.I. Direct Red 84 is a multi-azo class dye primarily utilized as a dyeing agent for cotton fabrics.^[1] Its molecular structure and properties are well-documented, with a molecular formula of $C_{45}H_{28}N_{10}Na_4O_{13}S_4$ and a molecular weight of 1136.99.^[2] While its predominant application lies within the textile industry, the inherent chromophoric and electronic properties of azo dyes suggest potential for broader use in non-biological material science. This document explores these potential applications, drawing parallels from related azo dyes, and provides detailed protocols for proof-of-concept studies.

It is important to note that while the application of **C.I. Direct Red 84** in advanced material science is not extensively documented in scientific literature, its characteristics suggest viability in fields such as photocatalysis. The following sections provide theoretical applications and adapted experimental protocols based on studies of similar dyes.

Potential Application: Photocatalytic Degradation of Pollutants

Azo dyes are known to be significant components of industrial wastewater, and their degradation is a key area of environmental material science. While **C.I. Direct Red 84** itself is the subject of degradation, it can also be used as a model compound to evaluate the efficacy of new photocatalytic materials. Furthermore, understanding its degradation mechanism provides insight into the stability and potential environmental impact of materials incorporating this or similar dyes.

Studies on other reactive dyes, such as Reactive Orange 84, have demonstrated effective degradation using heterogeneous photocatalysis with materials like titanium dioxide (TiO₂).^[3] This process utilizes a semiconductor photocatalyst to generate reactive oxygen species upon irradiation, which then break down the dye molecules.

Quantitative Data from Analogous Studies

The following table summarizes data from a study on the photocatalytic degradation of a similar dye, Reactive Orange 84, which can serve as a benchmark for designing experiments with **C.I. Direct Red 84**.

Parameter	Value	Conditions	Reference
Catalyst	TiO ₂ (99% anatase) immobilized on silicone-glass fiber	pH 2	[3]
Highest Degradation Percentage	91.58%	20 minutes of reaction	[3]
Catalyst Stability (TiO ₂ loss)	< 0.5%	After stability tests	[3]
Reuse Potential (1st cycle)	91.51% degradation	Same substrate	[3]
Reuse Potential (2nd cycle)	89.92% degradation	Same substrate	[3]
Reuse Potential (3rd cycle)	79.79% degradation	Same substrate	[3]
Kinetic Model	Pseudo-first order	k = 0.1179 min ⁻¹	[3]
Adsorption Model	Langmuir	Better fit than Freundlich	[3]

Experimental Protocol: Photocatalytic Degradation of C.I. Direct Red 84 using Immobilized TiO₂

This protocol is adapted from the methodology used for the degradation of Reactive Orange 84.[3]

Objective: To evaluate the photocatalytic degradation of **C.I. Direct Red 84** in an aqueous solution using TiO₂ immobilized on a solid substrate under UV irradiation.

Materials:

- **C.I. Direct Red 84**
- Titanium dioxide (TiO₂), nanoparticulate (99% anatase)

- Silicone
- Glass fiber substrate
- Deionized water
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment
- Petri dish
- Magnetic stirrer and stir bar
- UV lamp
- Spectrophotometer

Procedure:

- Preparation of the Immobilized TiO₂ Substrate:
 - Mix a known quantity of nanoparticulate TiO₂ (e.g., 0.25 g or 0.50 g) with a silicone binder.
 - Evenly coat a glass fiber substrate with the TiO₂-silicone mixture.
 - Allow the substrate to cure as per the silicone manufacturer's instructions.
 - Wash the prepared substrate with deionized water to remove any unbound TiO₂ and dry at 80°C for 3 hours.
- Preparation of **C.I. Direct Red 84** Solution:
 - Prepare a stock solution of **C.I. Direct Red 84** in deionized water (e.g., 100 mg/L).
 - Prepare working solutions of desired concentrations by diluting the stock solution.
- Photocatalytic Degradation Experiment:
 - Place a known volume of the **C.I. Direct Red 84** working solution into a Petri dish with a magnetic stir bar.

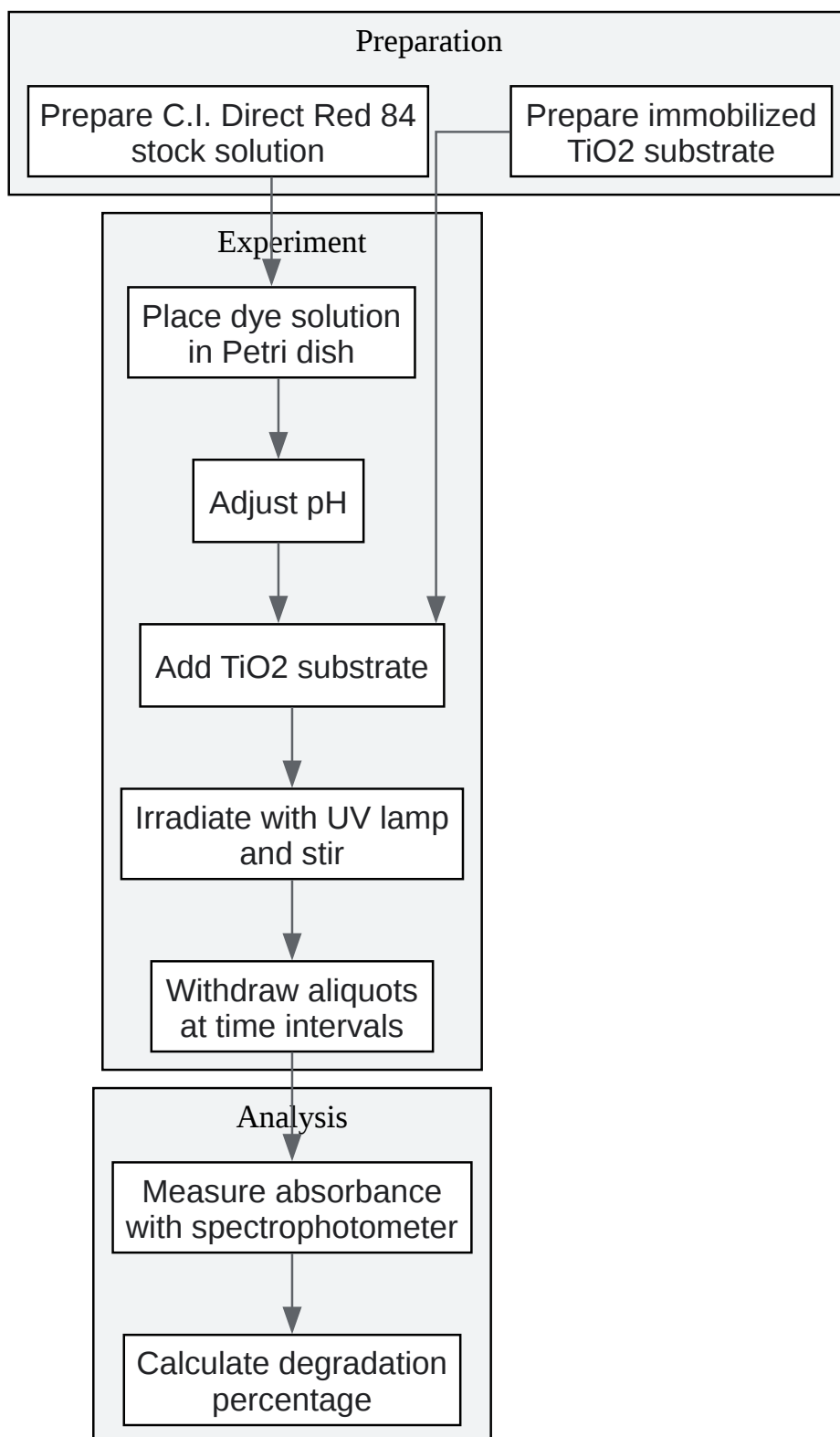
- Adjust the pH of the solution to the desired value (e.g., pH 2) using HCl or NaOH.
- Place the prepared TiO₂ substrate into the Petri dish.
- Position the Petri dish on a magnetic stirrer under a UV lamp.
- Turn on the magnetic stirrer to ensure the solution is well-mixed.
- Turn on the UV lamp to initiate the photocatalytic reaction.
- Withdraw aliquots of the solution at specific time intervals (e.g., 0, 5, 10, 15, 20 minutes).
- Analysis:
 - Measure the absorbance of the withdrawn aliquots at the maximum absorbance wavelength (λ_{max}) of **C.I. Direct Red 84** using a spectrophotometer.
 - Calculate the degradation percentage using the formula: $\text{Degradation (\%)} = [(A_0 - A_t) / A_0] \times 100$ where A_0 is the initial absorbance and A_t is the absorbance at time t .

Catalyst Reuse Study:

- After the first degradation cycle, remove the TiO₂ substrate from the solution.
- Rinse the substrate with deionized water and dry it.
- Use the same substrate for subsequent degradation cycles with fresh **C.I. Direct Red 84** solution to evaluate its reusability.

Visualizations

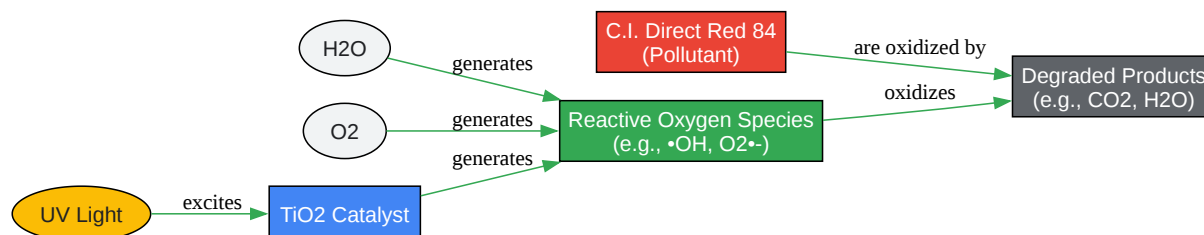
Experimental Workflow for Photocatalytic Degradation



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Caption: Workflow for the photocatalytic degradation of **C.I. Direct Red 84**.

Logical Relationship in Heterogeneous Photocatalysis



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Caption: Mechanism of heterogeneous photocatalysis for dye degradation.

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